

# Physical properties of 1,4-Dimethylpentylamine

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## Compound of Interest

Compound Name: 2-Amino-5-methylhexane

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An In-depth Technical Guide to the Physical Properties of 1,4-Dimethylpentylamine (5-methylhexan-2-amine)

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

1,4-Dimethylpentylamine (1,4-DMAA), systematically known as 5-methylhexan-2-amine, is an aliphatic amine that has garnered attention for its stimulant properties. Structurally related to other sympathomimetic amines, a thorough understanding of its physical and chemical properties is essential for researchers in pharmacology and drug development. This guide provides a comprehensive overview of the key physicochemical data for 1,4-Dimethylpentylamine, detailed experimental methodologies for its synthesis and property determination, and a visualization of its proposed mechanism of action. All identifiers and data presented herein pertain to CAS Number 28292-43-5.

## Chemical Identification and Physical Properties

Accurate identification of 1,4-Dimethylpentylamine is critical, as it is often confused with its isomer, 1,3-dimethylamylamine (1,3-DMAA). The definitive identifiers and physical properties are summarized below.

| Identifier        | Value  |
|-------------------|--|
| IUPAC Name        | 5-methylhexan-2-amine  |
| Synonyms          | 1,4-Dimethylpentylamine, 1,4-DMAA, 2-Amino-5-methylhexane, 5-Methyl-2-hexylamine |
| CAS Number        | 28292-43-5   |
| Molecular Formula | C <sub>7</sub> H <sub>17</sub> N   |
| Molecular Weight  | 115.22 g/mol   |
| Canonical SMILES  | <chem>CC(C)CCC(C)N</chem>  |
| InChI Key         | IZCBXLKODYZSDJ-UHFFFAOYSA-N  |

Table 2.1: Physicochemical Properties of 1,4-Dimethylpentylamine

| Property             | Value                    | Reference |
|----------------------|--------------------------|-----------|
| Appearance           | Colorless liquid         | [1]       |
| Boiling Point        | 128-129 °C (at 760 mmHg) | [1]       |
| Melting Point        | -19 °C (estimate)        | [1]       |
| Density              | 0.760 g/mL (at 20 °C)    | [1]       |
| Flash Point          | 28 °C                    | [1]       |
| Vapor Pressure       | 8.02 mmHg (at 25 °C)     | [1]       |
| Refractive Index     | n <sub>20</sub> /D 1.416 | [1]       |
| pKa                  | 10.98 ± 0.35 (Predicted) | [1]       |
| Water Solubility     | Slightly soluble         | [2][3]    |
| LogP (Octanol/Water) | 1.770 (Calculated)       | [4]       |

## Experimental Protocols

## Synthesis via Leuckart Reaction (Representative Protocol)

The Leuckart reaction is a well-established method for the reductive amination of ketones to form amines. While a specific detailed protocol for 5-methylhexan-2-amine is not readily available in the reviewed literature, the following is a representative procedure for the synthesis of a similar aliphatic amine (2-heptylamine) from its corresponding ketone (2-heptanone), which can be adapted.<sup>[5]</sup>

### Materials:

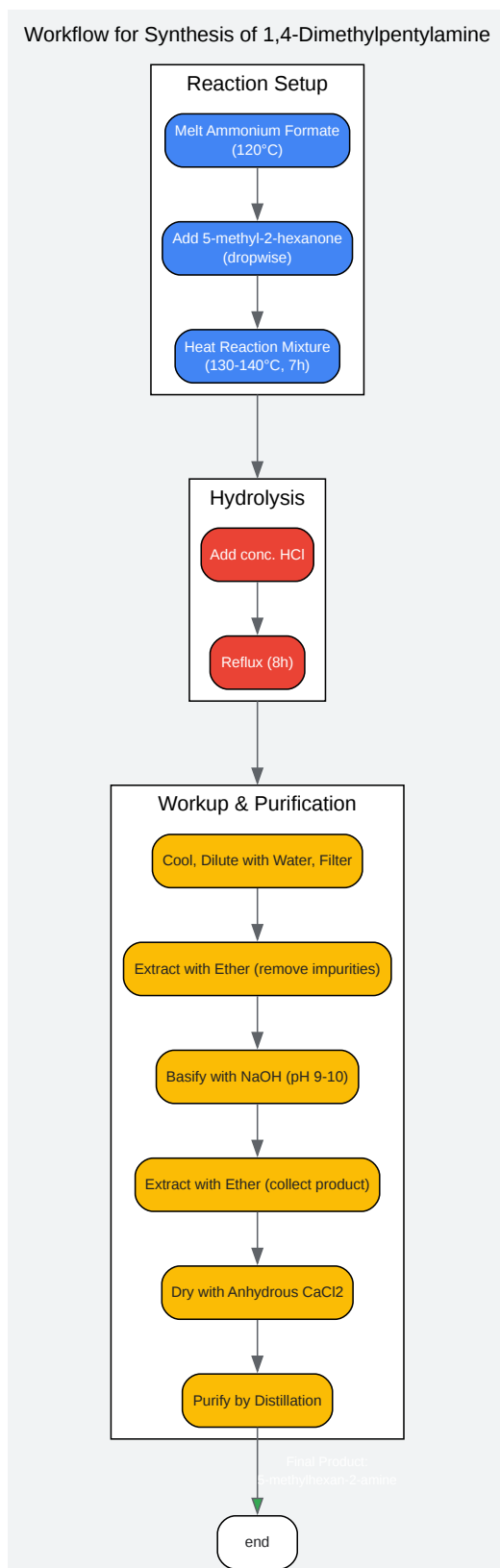
- 5-methyl-2-hexanone (1 mole equivalent)
- Ammonium formate (5 mole equivalents)
- Concentrated Hydrochloric Acid (36-38%)
- 15% Sodium Hydroxide solution
- Diethyl ether
- Anhydrous calcium chloride
- Four-necked flask, dropping funnel, thermometer, water segregator, condenser, and heating mantle.

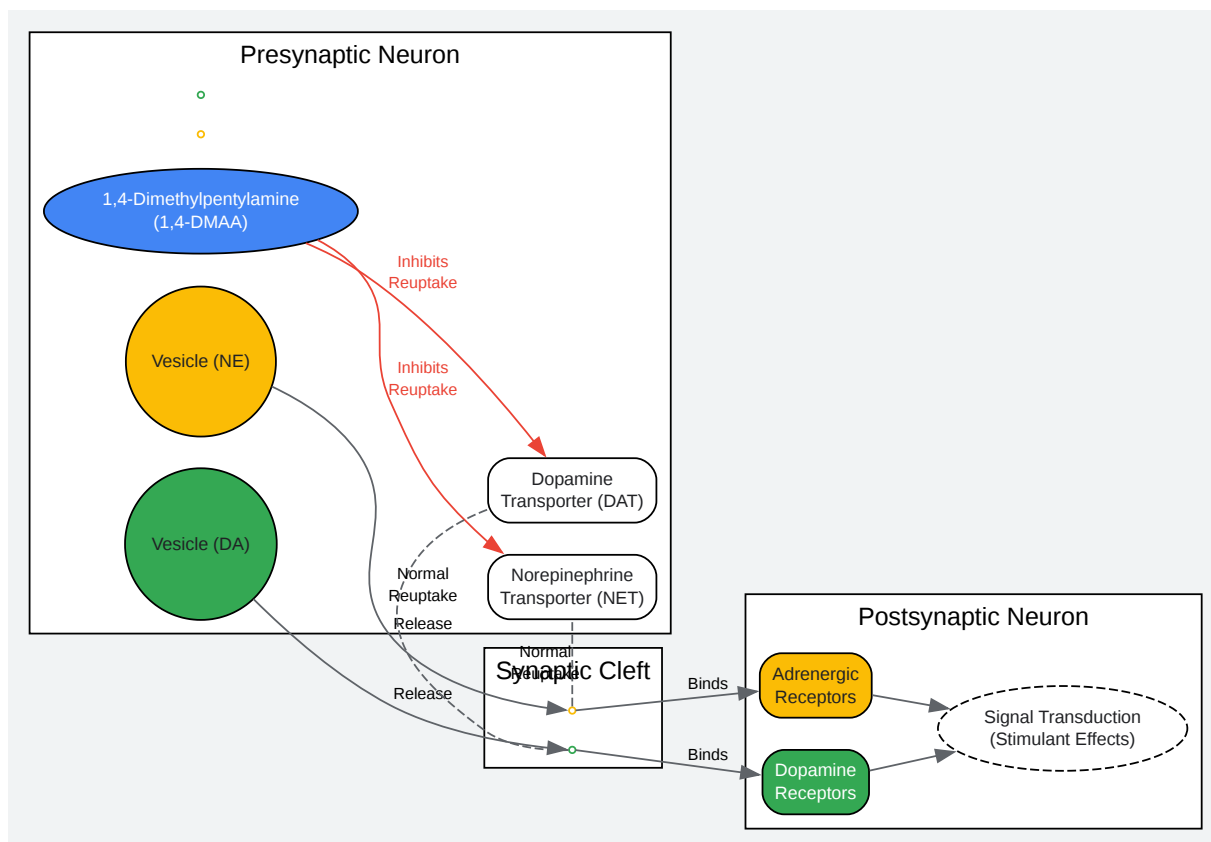
### Procedure:

- To a 250 mL four-necked flask equipped with a mechanical stirrer, dropping funnel, thermometer, and a water segregator with a condenser, add ammonium formate (0.86 mol).
- Heat the flask with stirring to 120 °C to melt the ammonium formate.
- Once the ammonium formate is completely melted, add 5-methyl-2-hexanone (0.172 mol) dropwise from the dropping funnel.
- Maintain the reaction temperature at 130-140 °C for seven hours. Any ketone that distills into the segregator should be returned to the flask periodically.

- After seven hours, allow the mixture to cool slightly. To hydrolyze the intermediate formyl derivative, add 110 mL of concentrated hydrochloric acid to the reaction mixture.
- Reflux the mixture for eight hours.
- After cooling overnight, dilute the mixture with 100 mL of water and filter any foreign matter.
- Extract the filtrate with 50 mL of diethyl ether to remove any unreacted ketone and other water-insoluble material.
- Make the aqueous layer alkaline (pH 9-10) by slowly adding a 15% sodium hydroxide solution while cooling the flask in an ice bath.
- Extract the liberated amine with diethyl ether three times (80 mL, 50 mL, 30 mL).
- Combine the ether extracts and dry over anhydrous calcium chloride.
- Filter to remove the drying agent, and remove the ether by distillation under reduced pressure.
- The residue can be further purified by fractional distillation to yield pure 5-methylhexan-2-amine.

## Workflow for Synthesis of 1,4-Dimethylpentylamine





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